

experimental protocol for the synthesis of 1-(3-Hydroxy-1-adamantyl)ethanone

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Compound of Interest

Compound Name: 1-(3-Hydroxy-1-adamantyl)ethanone

Cat. No.: B1200301

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Synthesis of 1-(3-Hydroxy-1-adamantyl)ethanone: An Experimental Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed experimental protocol for the synthesis of **1-(3-Hydroxy-1-adamantyl)ethanone**, a valuable intermediate in medicinal chemistry and drug discovery. The compound serves as a crucial building block, for instance, in the development of antiviral agents and inhibitors of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1). The following protocol is based on the selective hydroxylation of 1-acetyladamantane.

Experimental Protocol

This protocol outlines the synthesis of **1-(3-Hydroxy-1-adamantyl)ethanone** via the hydroxylation of 1-acetyladamantane.

Materials:

- 1-acetyladamantane
- Acetic acid
- Cobalt(II) acetate

- Oxygen gas
- Hexane
- Ethyl acetate

Equipment:

- Reaction flask equipped with a magnetic stirrer, gas inlet, and condenser
- Heating mantle or oil bath
- Rotary evaporator
- Crystallization dish
- Filtration apparatus
- Melting point apparatus

Procedure:

- **Reaction Setup:** In a suitable reaction flask, dissolve 1-acetyladamantane in acetic acid.
- **Catalyst Addition:** Add cobalt(II) acetate to the solution.
- **Reaction Conditions:** Heat the reaction mixture to 60°C.
- **Oxygen Purge:** Bubble oxygen gas through the reaction mixture continuously for 2 hours while maintaining the temperature at 60°C.
- **Work-up:** After 2 hours, cool the reaction mixture to room temperature.
- **Purification:** The product can be purified by crystallization from a hexane-ethyl acetate solvent system.
- **Characterization:** The final product, **1-(3-Hydroxy-1-adamantyl)ethanone**, should be characterized by its melting point and spectroscopic methods (e.g., IR spectroscopy).

Quantitative Data Summary

Parameter	Value	Reference
Starting Material	1-acetyladamantane	[1]
Product	1-(3-Hydroxy-1-adamantyl)ethanone	[1][2]
Solvent	Acetic acid	[1]
Catalyst	Cobalt(II) acetate	[1]
Oxidant	Oxygen	[1]
Reaction Temperature	60 °C	[1]
Reaction Time	2 hours	[1]
Yield	98%	[2]
Melting Point	86–87°C (from hexane)	[2]
Melting Point	89–91°C (from ethyl acetate–hexane)	[2]
Infrared (IR) Spectrum (ν , cm^{-1})	3395 (O-H), 1680 (C=O)	[2]

Experimental Workflow



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Caption: Synthetic workflow for **1-(3-Hydroxy-1-adamantyl)ethanone**.

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References

- 1. lookchem.com [lookchem.com]
- 2. researchgate.net [researchgate.net]
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